

(+)-Intermedine commercial suppliers and purity standards

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Compound of Interest

Compound Name: (+)-Intermedine

Cat. No.: B085719

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(+)-Intermedine: A Technical Guide for Researchers

This guide provides an in-depth overview of **(+)-Intermedine**, a pyrrolizidine alkaloid, with a focus on its commercial availability, purity standards, experimental applications, and biological mechanisms. It is intended for researchers, scientists, and professionals in the field of drug development and toxicology.

Commercial Availability and Purity Standards

(+)-Intermedine (CAS No: 10285-06-0) is available from several commercial suppliers as a research chemical.^{[1][2][3][4][5][6]} Purity is a critical parameter for research applications, and suppliers typically provide a Certificate of Analysis (CoA) detailing the compound's identity and purity, often determined by methods such as HPLC, ¹H-NMR, and Mass Spectrometry.^[7] While specific purity levels can vary by batch and supplier, a purity of 95% or higher is common for reference standards.^{[4][7]}

The table below summarizes a selection of commercial suppliers for **(+)-Intermedine** and their typical purity standards. Researchers are advised to request the latest CoA from the supplier before purchase.

Supplier	Catalog Number (Example)	Purity Specification	Notes
MedchemExpress	HY-113845	>98% (Varies by batch)	Provides detailed product data sheets with solubility and storage information. [3]
TargetMol	T38429	Not explicitly stated; research grade	All products are for research use only. [8]
Planta Analytica, Inc.	-	95%+	Sold as a laboratory reference material. [4]
Simson Pharma Limited	I740000 / I800000	Custom Synthesis	Accompanied by a Certificate of Analysis. [5][9]
HPC Standards	685818	Not explicitly stated; reference material	Provides Safety Data Sheet (SDS). [6]
Immunomart	T38429	Not explicitly stated; research grade	Sold as a natural product for research. [1]

Biological Activity and Mechanism of Action

(+)-Intermedine is a pyrrolizidine alkaloid (PA) known for its cytotoxic effects.[\[1\]\[8\]](#) Research has particularly highlighted its toxicity in neural progenitor cells (NPCs) and hepatocytes.[\[3\]](#)

A key study elucidated the mechanism of **(+)-Intermedine**-induced hepatotoxicity, demonstrating that it proceeds through a mitochondria-mediated apoptosis pathway. The process is initiated by the generation of excessive reactive oxygen species (ROS), which leads to a change in the mitochondrial membrane potential. This disruption causes the release of cytochrome c from the mitochondria into the cytoplasm, which in turn activates the caspase-3 cascade, ultimately leading to programmed cell death (apoptosis).[\[10\]](#)



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Signaling pathway of **(+)-Intermedine**-induced hepatotoxicity.[\[10\]](#)

Experimental Protocols

The following section details a representative experimental protocol for assessing the cytotoxicity of **(+)-Intermedine**, based on methodologies cited in the literature.[\[11\]](#)

This protocol describes the use of a Cell Counting Kit-8 (CCK-8) assay to measure the reduction in cell viability of hepatocytes or neural progenitor cells upon exposure to **(+)-Intermedine**.

1. Materials:

- **(+)-Intermedine** (powder form)
- DMSO (for stock solution)
- Cell culture medium (e.g., DMEM)
- Target cells (e.g., primary mouse hepatocytes, HepG2, or NPCs)
- 96-well cell culture plates
- Cell Counting Kit-8 (CCK-8)
- Microplate reader

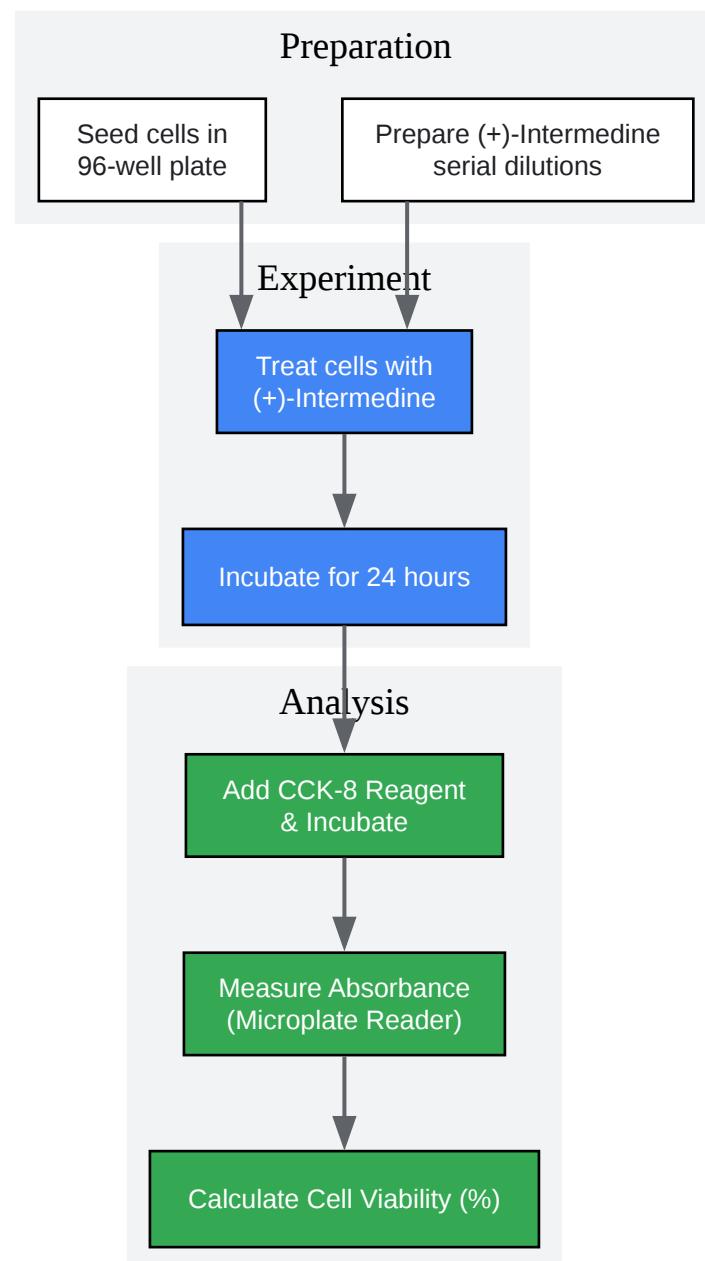
2. Stock Solution Preparation:

- Prepare a high-concentration stock solution of **(+)-Intermedine** (e.g., 50 mg/mL) by dissolving the powder in DMSO.[\[3\]](#) Use ultrasonic treatment if necessary to ensure complete dissolution.

- Store the stock solution at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).[11]

3. Experimental Procedure:

- Cell Seeding: Seed the target cells into a 96-well plate at an appropriate density and allow them to adhere and grow for 24 hours.
- Treatment: Prepare serial dilutions of the **(+)-Intermedine** stock solution in the cell culture medium to achieve the desired final concentrations (e.g., 1.1, 3.3, 10, 30 μ M).[3][11] Remove the old medium from the cells and add the medium containing the different concentrations of **(+)-Intermedine**. Include a vehicle control group (medium with DMSO, concentration matched to the highest treatment dose) and a blank control (medium only).
- Incubation: Incubate the cells with **(+)-Intermedine** for a specified period (e.g., 24 hours).[3][11]
- CCK-8 Assay: Add CCK-8 solution to each well according to the manufacturer's instructions and incubate for the recommended time (typically 1-4 hours).
- Measurement: Measure the absorbance (optical density) at the appropriate wavelength (e.g., 450 nm) using a microplate reader.
- Data Analysis: Calculate the cell viability as a percentage relative to the vehicle control group.



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Workflow for assessing **(+)-Intermedine** cytotoxicity via CCK-8 assay.

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